

Potential Biological Activities of Substituted Benzymorpholines: A Technical Guide

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Compound of Interest

Compound Name: 4-(2-Iodobenzyl)morpholine

CAS No.: 156333-95-8

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Executive Summary

The benzymorpholine scaffold—defined by a morpholine ring tethered to a phenyl group via a methylene bridge (N-benzyl) or directly substituted on the morpholine carbon skeleton (C-benzyl)—represents a privileged structure in medicinal chemistry. Unlike their direct analogs, the phenylmorpholines (e.g., phenmetrazine), substituted benzymorpholines exhibit a divergent pharmacological profile that bifurcates based on the point of attachment.

This guide analyzes the structure-activity relationships (SAR) of this class, distinguishing between the anorectic but non-stimulant profile of 2-benzyzmorpholines, the stimulant profile of 3-benzyzmorpholines, and the antimicrobial/antifungal utility of N-benzyl derivatives. It provides validated synthesis protocols and mechanistic insights for researchers optimizing this scaffold for CNS or anti-infective applications.

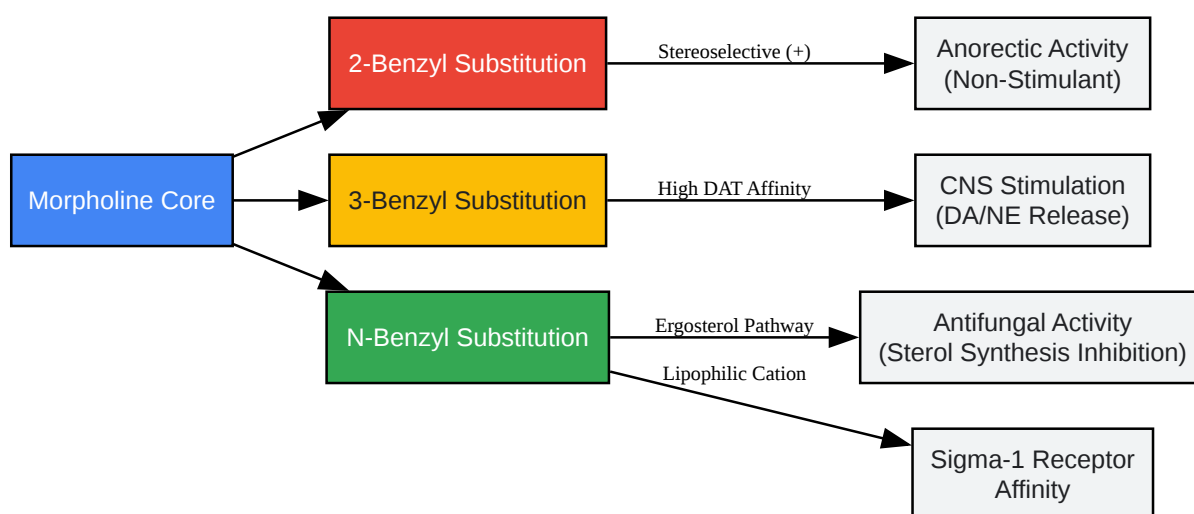
Structural Classification & Pharmacological Divergence[1]

The biological activity of benzylmorpholines is strictly regioselective. The position of the benzyl group on the morpholine ring dictates the primary therapeutic target.

The Regioisomeric Switch

- **2-Benzylmorpholines:** Structurally distinct from phenmetrazine. Research indicates that 2-benzyl substitution retains appetite-suppressing properties but significantly attenuates central nervous system (CNS) stimulation. This separation of "wanting" (craving/hunger) from "arousal" (stimulation) makes this scaffold a critical target for safer anti-obesity agents.
- **3-Benzylmorpholines:** These analogs often retain the monoamine releasing properties associated with amphetamine-like stimulants. The steric bulk at the 3-position interferes with metabolic degradation but allows potent interaction with dopamine (DAT) and norepinephrine (NET) transporters.
- **N-Benzylmorpholines:** When the benzyl group is attached to the nitrogen, the compound loses most psychostimulant activity. Instead, these derivatives are potent inhibitors of sterol biosynthesis, making them valuable as agricultural fungicides and potential antifungal pharmaceuticals.

Structure-Activity Relationship (SAR) Visualization



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Figure 1: Divergent biological activities based on the regiochemistry of the benzyl substituent.

Therapeutic Applications & Mechanisms[1][8][9]

CNS Agents: The Anorectic/Stimulant Divide

The most pharmacologically significant distinction lies between the 2- and 3-isomers.

- Mechanism: 2-Benzylmorpholine acts as a norepinephrine reuptake inhibitor with reduced dopaminergic liability compared to phenmetrazine.
- Key Data: In canine models, the (+)-enantiomer of 2-benzylmorpholine demonstrated an oral ED50 for appetite suppression of ~3 mg/kg without inducing the hyperactivity or stereotypy associated with amphetamines at doses up to 200 mg/kg [1].
- Substituent Effects: Introduction of electron-withdrawing groups (e.g., p-Cl, m-CF₃) on the benzyl ring typically increases lipophilicity and potency but may re-introduce stimulant liabilities if the steric bulk mimics the phenethylamine pharmacophore too closely.

Antifungal Agents: Sterol Biosynthesis Inhibition

N-substituted morpholines (including N-benzyl derivatives) are foundational in agriculture (e.g., Fenpropimorph).

- Mechanism: These compounds inhibit two key enzymes in the ergosterol biosynthesis pathway:[1]
 - -Reductase (ERG24): Prevents the reduction of the C-14 double bond.
 - -Isomerase (ERG2): Blocks the shift of the double bond.
- Outcome: This dual inhibition leads to the accumulation of toxic aberrant sterols (ignosterol) and depletion of ergosterol, compromising fungal membrane integrity [2].
- Recent Advances: Sila-substitution (replacing a carbon in the morpholine or linker with silicon) has been shown to improve lipophilicity and metabolic stability, enhancing fungicidal activity against *Candida albicans* [3].

Sigma Receptor Ligands

N-Benzylmorpholines serve as excellent scaffolds for Sigma-1 (

) receptor ligands.[2]

- Pharmacophore: The basic nitrogen of the morpholine ring (protonated at physiological pH) interacts with the anionic aspartate residue in the

binding pocket, while the benzyl group occupies the primary hydrophobic pocket.

- Therapeutic Potential:

agonists are currently investigated for neuroprotection in Alzheimer's disease and as rapid-acting antidepressants.

Experimental Protocols

Protocol A: Synthesis of 2-Benzylmorpholine (C-Substituted)

Target: Synthesis of the anorectic scaffold via cyclization.

Principle: This route utilizes the intramolecular cyclization of an allylbenzene derivative. While modern asymmetric synthesis exists, the resolution of the racemate remains a robust method for generating the active (+)-enantiomer.

Reagents:

- Allylbenzene[3]
- Iodine () [4]
- Potassium Carbonate ()
- Benzylamine (for nitrogen source)

Workflow:

- Iodocyclization: React allylbenzene with iodine in the presence of a base to form the iodomethyl-morpholine intermediate.
- Substitution: Displace the iodide to close the morpholine ring.
- Resolution: Use L-tartaric acid to resolve the racemic mixture. The (+)-enantiomer is the bioactive species for appetite suppression [1].[3]

Protocol B: General Synthesis of N-Benzylmorpholines

Target: Rapid generation of libraries for antifungal/Sigma screening.

Method: Reductive Amination. This is the industry-standard "self-validating" protocol due to its high yield and operational simplicity.

Reagents:

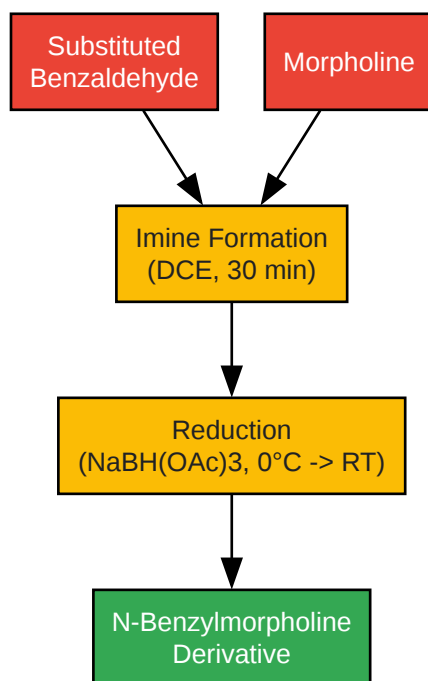
- Substituted Benzaldehyde (1.0 equiv)
- Morpholine (1.2 equiv)
- Sodium Triacetoxyborohydride (STAB, 1.5 equiv)
- Dichloromethane (DCM) or 1,2-Dichloroethane (DCE)
- Acetic Acid (catalytic)

Step-by-Step Protocol:

- Imine Formation: In a dry round-bottom flask, dissolve the substituted benzaldehyde (e.g., 4-chlorobenzaldehyde) in DCE (0.1 M concentration).
- Addition: Add morpholine (1.2 equiv) and catalytic acetic acid (1-2 drops). Stir at room temperature for 30 minutes under atmosphere.
- Reduction: Cool the mixture to 0°C. Add Sodium Triacetoxyborohydride (STAB) portion-wise over 10 minutes.

- Reaction: Allow the mixture to warm to room temperature and stir for 4–12 hours. Monitor via TLC (Mobile phase: 5% MeOH in DCM).
- Quench: Quench with saturated aqueous .
- Extraction: Extract the aqueous layer with DCM (3x). Combine organic layers, dry over , and concentrate in vacuo.
- Purification: Purify via flash column chromatography (Silica gel, Hexane:EtOAc gradient).

Synthesis Workflow Visualization



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Figure 2: Standard reductive amination workflow for N-benzylmorpholine synthesis.

Quantitative Data Summary

Compound Class	Substitution Position	Primary Activity	Key Mechanism	Potency Ref
2-Benzylmorpholine	C-2 (Carbon)	Anorectic	NE Reuptake Inhibition	ED50: 3 mg/kg (Dog) [1]
3-Benzylmorpholine	C-3 (Carbon)	CNS Stimulant	DA/NE Release	High DAT Affinity
N-Benzylmorpholine	N-4 (Nitrogen)	Antifungal	-Reductase Inhibitor	MIC: 0.5-4 g/mL [2]
Sila-Morpholines	N-Substituted	Antifungal	Sterol Isomerase Inhibitor	IC50: <1 g/mL [3]

References

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